

A Comparative Analysis of Niobium and Vanadium Carbide in Aluminum Bronze Alloys

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Niobium

Cat. No.: B084950

[Get Quote](#)

An Objective Guide for Researchers and Materials Scientists

The enhancement of mechanical and tribological properties of aluminum bronze alloys through the incorporation of hard ceramic reinforcements is a significant area of research. Among the various carbides, **niobium** carbide (NbC) and vanadium carbide (VC) have emerged as promising candidates due to their high hardness, chemical stability, and high melting points.^[1] This guide provides a comparative analysis of the effects of NbC and VC on aluminum bronze and similar aluminum-based alloys, supported by experimental data from recent studies. The focus is on the influence of these carbides on particle size refinement during processing, and the resulting mechanical properties such as hardness, strength, and wear resistance.

Comparative Performance Data

While direct comparative studies on the mechanical properties of NbC and VC in the same aluminum bronze matrix are limited, existing research on aluminum alloys and composites provides valuable insights into their relative performance. The following tables summarize key quantitative data from studies investigating the effects of these carbides.

Table 1: Efficiency of Carbides in Particle Size Reduction of Aluminum Bronze During High-Energy Ball Milling

Milling Time (hours)	Carbide Addition (3%)	D50 Particle Size (µm)
30	Niobium Carbide (NbC)	1580
30	Vanadium Carbide (VC)	182.3
50	Niobium Carbide (NbC)	251.5
50	Vanadium Carbide (VC)	52.26

Source: SciELO.[1]

Table 2: Comparative Mechanical Properties of AA6061 Aluminum Alloy Reinforced with NbC and VC

Material	Compressive Strength (MPa)	Yield Strength (MPa)	Hardness (HV)
AA6061 Base Alloy	240	210	80
AA6061 / NbC	280	240	110
AA6061 / VC	290	245	115
AA6061 / NbC + VC (Hybrid)	300	252	120

Note: This data is for an AA6061 aluminum alloy, not an aluminum bronze, but provides a useful comparison of the strengthening effects of NbC and VC. Source: MDPI.[2]

Microstructural and Performance Analysis

Particle Size Refinement:

Experimental evidence strongly indicates that vanadium carbide is significantly more efficient than **niobium** carbide in reducing the particle size of aluminum bronze during high-energy mechanical milling.[1][3] After 50 hours of milling, the median particle size (D50) of aluminum bronze powder with VC was approximately 52 µm, whereas with NbC it was around 251 µm.[1] This superior comminution efficiency of VC is attributed to its ability to promote a ductile-fragile

particle system, which enhances the fracture of the aluminum bronze chips during milling.[1] The smaller and more spherical particles obtained with VC addition are advantageous for subsequent powder metallurgy processes like sintering, as they can lead to better densification and more homogeneous microstructures.[4]

Mechanical Properties:

In aluminum-based composites, both NbC and VC act as effective reinforcing agents that improve mechanical properties. A study on AA6061 aluminum alloy showed that the addition of either carbide through friction stir processing led to an increase in compressive strength, yield strength, and hardness.[2] The improvements were slightly more pronounced with VC compared to NbC. A hybrid reinforcement of both NbC and VC resulted in the highest mechanical properties, suggesting a synergistic effect.[2] This enhancement is attributed to grain refinement and the inherent high hardness of the carbide particles, which restrict the movement of dislocations within the metal matrix.[2]

Wear Resistance:

Niobium and vanadium carbides are known to enhance the wear resistance of metal matrix composites.[4][5] While direct comparative wear data in aluminum bronze is scarce, studies on other materials like alumina composites show that VC additions can be crucial for achieving low wear rates.[5] The high hardness of the carbide particles helps to resist abrasion and ploughing by counter-face materials.

Experimental Protocols

High-Energy Mechanical Milling of Aluminum Bronze with NbC/VC:

This protocol describes the methodology used to produce aluminum bronze composite powders with **niobium** or vanadium carbide additions.

- Materials:
 - Aluminum bronze chips (e.g., UNS C63020 with a composition of 73.6% Cu, 12.7% Al, 7.2% Fe, 4.9% Ni, 0.9% Mn).[1]
 - **Niobium** carbide (NbC) powder.

- Vanadium carbide (VC) powder.
- Stearic acid (as a process control agent).
- Procedure:
 - Weigh 30 g of aluminum bronze chips.
 - Add 3% by weight of either NbC or VC powder.
 - Add 1% by weight of stearic acid.
 - Place the mixture in a stainless steel jar with stainless steel balls, maintaining a mass-to-sphere ratio of 1:10.
 - Seal the jar under an inert argon atmosphere to prevent oxidation.
 - Conduct milling in a planetary ball mill at a rotational speed of 300 rpm.
 - Perform milling for specified durations, such as 10, 30, and 50 hours.[1][3]
 - After milling, characterize the resulting powders for particle size distribution (e.g., using laser diffraction) and morphology (e.g., using scanning electron microscopy - SEM).[1]

Fabrication of Reinforced Aluminum Alloy via Friction Stir Processing (FSP):

This protocol outlines the fabrication of a surface composite of an aluminum alloy reinforced with NbC and/or VC.

- Materials:
 - AA6061 aluminum alloy plate.
 - **Niobium** carbide (NbC) powder.
 - Vanadium carbide (VC) powder.
- Procedure:

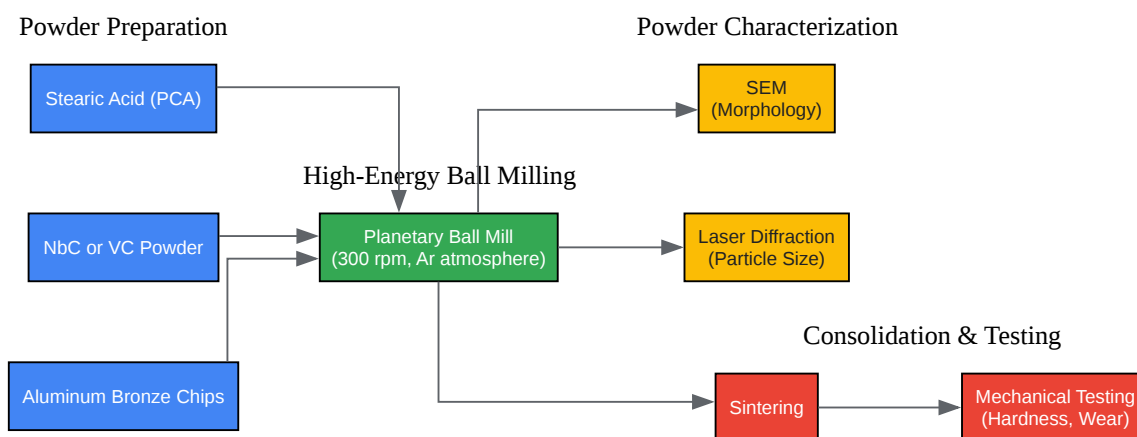
- Machine a groove (e.g., 2 mm wide and 3 mm deep) on the surface of the AA6061 plate.
- Pack the groove with the desired carbide powder (NbC, VC, or a mixture).
- Use a friction stir processing tool with a specific geometry (e.g., a threaded cylindrical pin).
- Set the FSP parameters, such as tool rotational speed and traverse speed.
- Perform the FSP along the groove to disperse the carbide particles into the aluminum matrix.
- After processing, prepare cross-sections of the composite for microstructural analysis (SEM) and mechanical testing.[\[2\]](#)

Mechanical and Tribological Testing:

- Hardness Testing:
 - Perform microhardness testing (e.g., Vickers hardness) on polished cross-sections of the sintered or FSP samples. Apply a specific load for a set duration and measure the indentation size.[\[6\]](#)
- Tensile/Compressive Testing:
 - Prepare standardized test specimens from the bulk composite material.[\[7\]](#)[\[8\]](#)
 - Use a universal testing machine to apply a tensile or compressive load until failure.[\[7\]](#)[\[9\]](#)
 - Record the load and displacement data to determine properties like ultimate tensile/compressive strength, yield strength, and elongation.
- Wear Testing:
 - Use a pin-on-disk tribometer to evaluate the wear behavior.[\[10\]](#)
 - Prepare a pin from the composite material and a disk from a counter-face material (e.g., hardened steel).

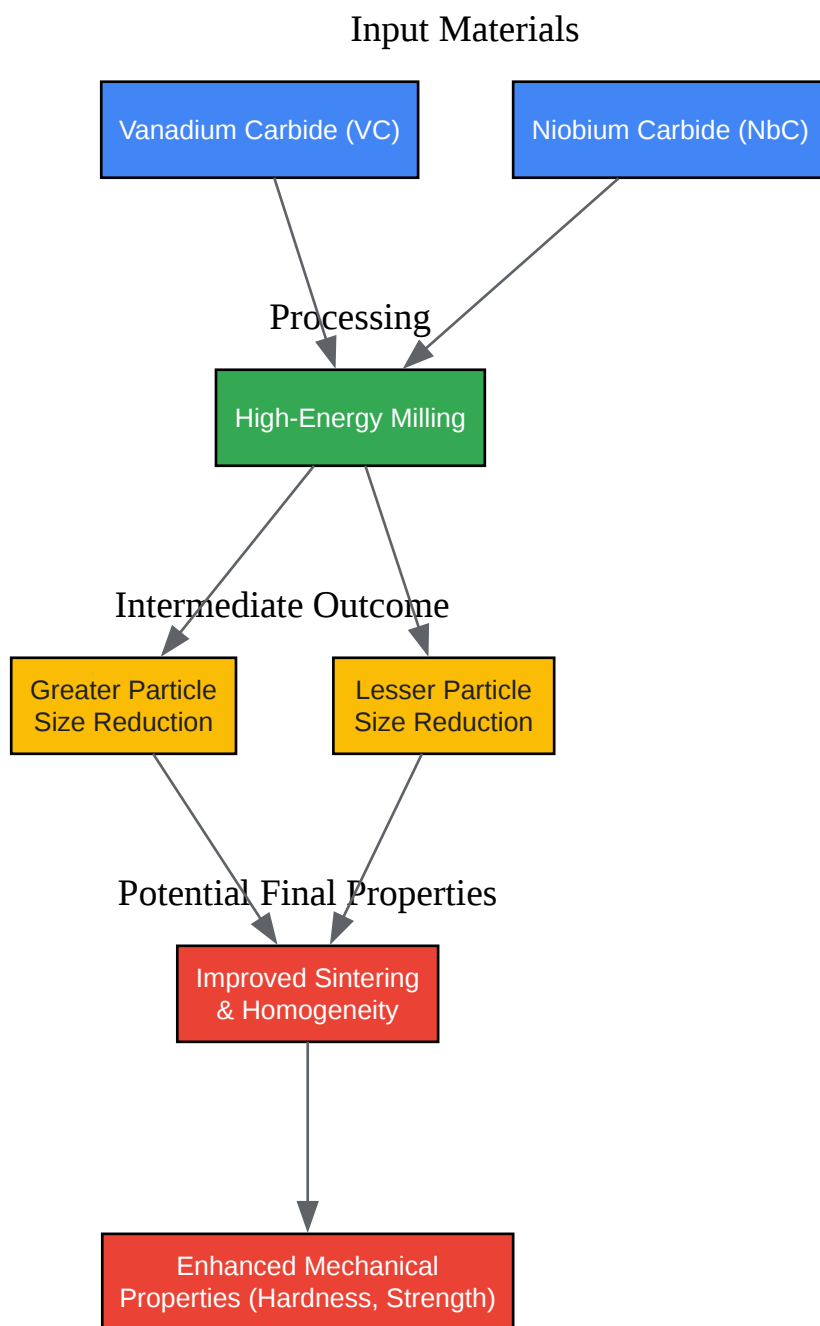
- Apply a specific normal load and sliding speed for a set duration or distance.
- Measure the weight loss of the pin and disk to calculate the specific wear rate.
- Analyze the worn surfaces using SEM to identify the wear mechanisms.[10][11]

Visualized Workflows and Relationships



[Click to download full resolution via product page](#)

Caption: Workflow for producing and characterizing carbide-reinforced aluminum bronze via powder metallurgy.



[Click to download full resolution via product page](#)

Caption: Logical relationship between carbide type, processing efficiency, and potential final properties.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. scielo.br [scielo.br]
- 2. mdpi.com [mdpi.com]
- 3. researchgate.net [researchgate.net]
- 4. researchgate.net [researchgate.net]
- 5. scielo.br [scielo.br]
- 6. Frontiers | Research of Microstructure, Friction and Wear on Siliconized Aluminum-Bronze With Different Silicon Powder Ratio [frontiersin.org]
- 7. mtu.edu [mtu.edu]
- 8. scribd.com [scribd.com]
- 9. m.youtube.com [m.youtube.com]
- 10. sciresol.s3.us-east-2.amazonaws.com [sciresol.s3.us-east-2.amazonaws.com]
- 11. scribd.com [scribd.com]
- To cite this document: BenchChem. [A Comparative Analysis of Niobium and Vanadium Carbide in Aluminum Bronze Alloys]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b084950#comparative-analysis-of-niobium-and-vanadium-carbide-in-aluminum-bronze-alloy]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com